

The Role of DK-PGD2 in Inflammatory Disease Models: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 13,14-Dihydro-15-keto
prostaglandin D2

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Introduction

Prostaglandin D2 (PGD2) is a key lipid mediator predominantly released by mast cells, playing a critical role in the orchestration of inflammatory responses, particularly in allergic diseases like asthma. Its biological effects are mediated through two primary G-protein-coupled receptors: the DP1 receptor, which is associated with vasodilation and inhibition of cell migration, and the DP2 receptor (also known as CRTH2), which is central to pro-inflammatory signaling.[1][2] DK-PGD2 (13,14-dihydro-15-keto-prostaglandin D2) is a stable and selective agonist of the DP2 receptor, making it a crucial tool for investigating the downstream effects of this pathway in various disease models.[3] This guide provides an in-depth technical overview of the role of DK-PGD2 and the broader PGD2/DP2 signaling axis in asthma and inflammatory bowel disease (IBD), presenting quantitative data, detailed experimental protocols, and signaling pathway visualizations.

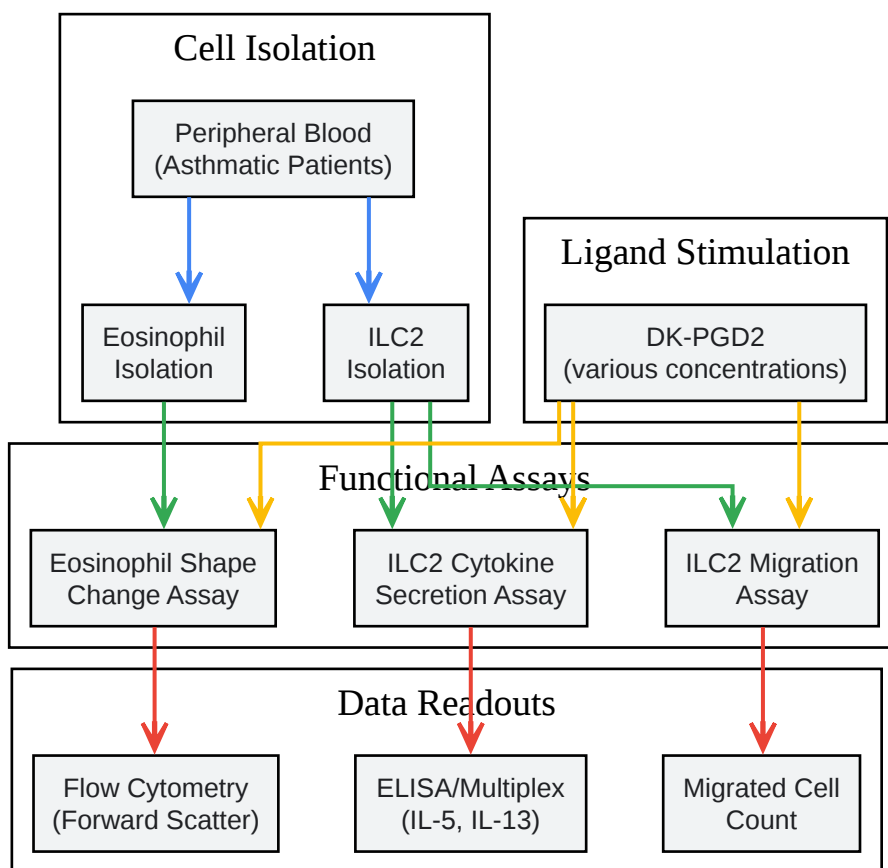
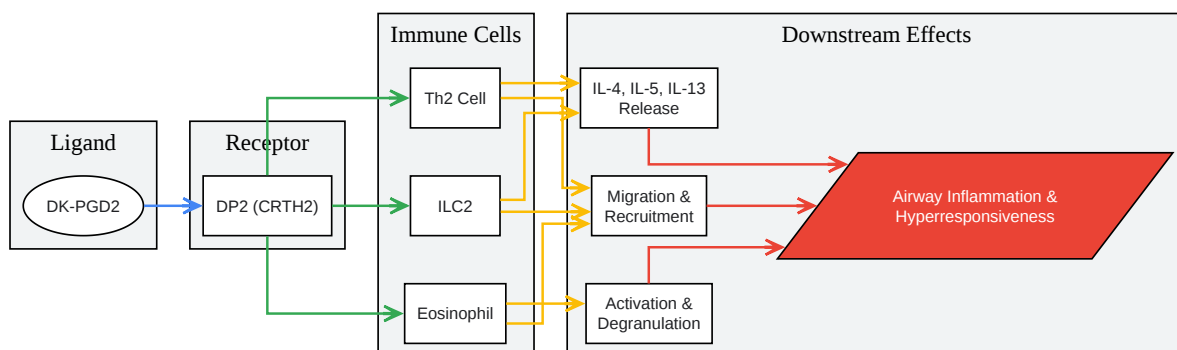
DK-PGD2 in Asthma Models

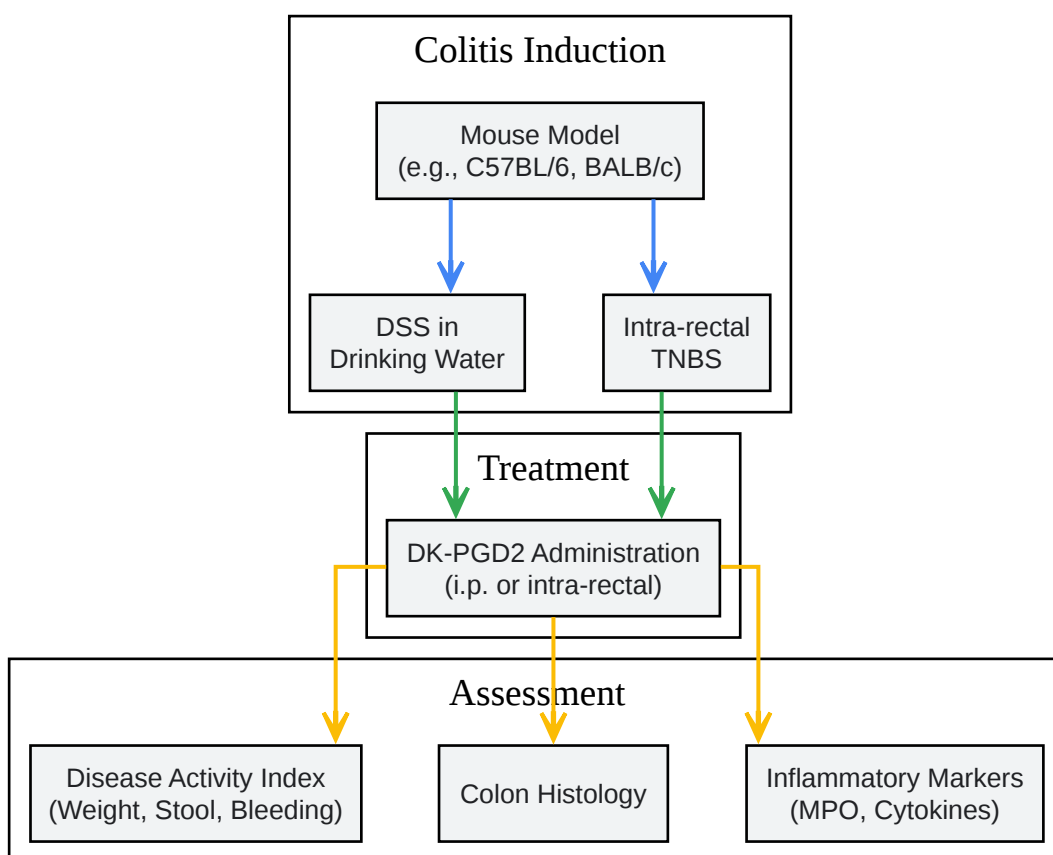
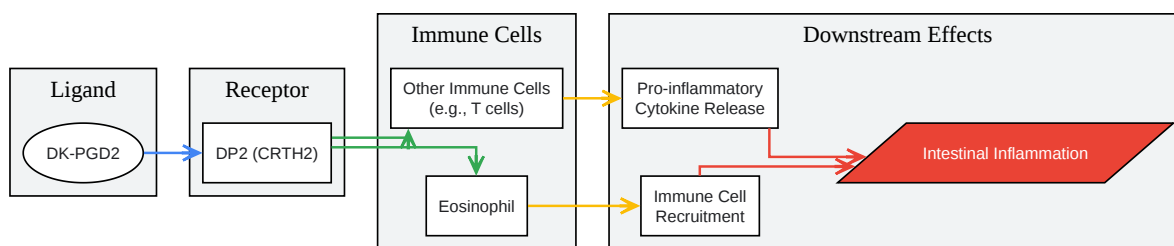
In the context of asthma, the activation of the DP2 receptor by PGD2 and its metabolites, including DK-PGD2, is a pivotal event in the inflammatory cascade.^[1] This pathway is implicated in both allergic (atopic) and non-allergic asthma.^[1] The DP2 receptor is primarily expressed on key effector cells of type 2 immunity, including T helper 2 (Th2) cells, type 2 innate lymphoid cells (ILC2s), and eosinophils.^{[1][2]}

Signaling Pathways and Cellular Mechanisms

Activation of the DP2 receptor on these immune cells by DK-PGD2 triggers a cascade of pro-inflammatory events, including:

- **Chemotaxis and Recruitment:** It induces the migration of Th2 cells, ILC2s, and eosinophils to the airways.^{[1][2]}
- **Cellular Activation:** It promotes the activation of eosinophils, leading to shape change and degranulation, which releases cytotoxic proteins that contribute to tissue damage.^{[1][3]}
- **Cytokine Release:** It stimulates the secretion of type 2 cytokines, such as IL-4, IL-5, and IL-13, from Th2 cells and ILC2s. These cytokines further amplify the inflammatory response, leading to mucus production and airway hyperresponsiveness.^{[2][3]}





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